

Monobenzyl Phthalate-d4: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Monobenzyl Phthalate-d4

Cat. No.: B588402

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CAS Number: 478954-83-5

This technical guide provides a comprehensive overview of **Monobenzyl Phthalate-d4** (MBP-d4), a deuterated analog of the phthalate metabolite Monobenzyl Phthalate (MBzP). Intended for researchers, scientists, and drug development professionals, this document details the compound's properties, its critical role as an internal standard in analytical chemistry, and relevant metabolic pathways.

Chemical and Physical Properties

Monobenzyl Phthalate-d4 is a stable, isotopically labeled compound essential for the accurate quantification of its non-labeled counterpart in various biological and environmental matrices.^[1] Its physical and chemical characteristics are summarized below.

| Property | Value | Reference(s) |
|-----------------------|--|--------------|
| CAS Number | 478954-83-5 | [2][3][4][5] |
| Unlabelled CAS Number | 2528-16-7 | [3][5][6] |
| Molecular Formula | C ₁₅ H ₈ D ₄ O ₄ | [5] |
| Molecular Weight | 260.28 g/mol | [4][5] |
| IUPAC Name | 2,3,4,5-tetradeuterio-6-phenylmethoxycarbonylbenzoic acid | [5][6] |
| Synonyms | Monobenzyl Phthalate D4; 2---INVALID-LINK--benzoic acid; mono-Benzyl Phthalate-3,4,5,6-d4 | [2][3][6] |
| Appearance | White to off-white solid | [6][7] |
| Purity | Typically >95% (HPLC), 98-99 atom % D | [3][5] |
| Solubility | Soluble in Chloroform, DMSO, Methanol | [6] |
| Storage Conditions | Store at -20°C for long-term stability.[6] In solvent, store at -80°C for up to 6 months.[7] | [6][7] |
| Melting Point | 103-105°C | [6] |
| Boiling Point | 470.8 ± 25.0 °C at 760 mmHg | [6] |
| Density | 1.2 ± 0.1 g/cm ³ | [6] |

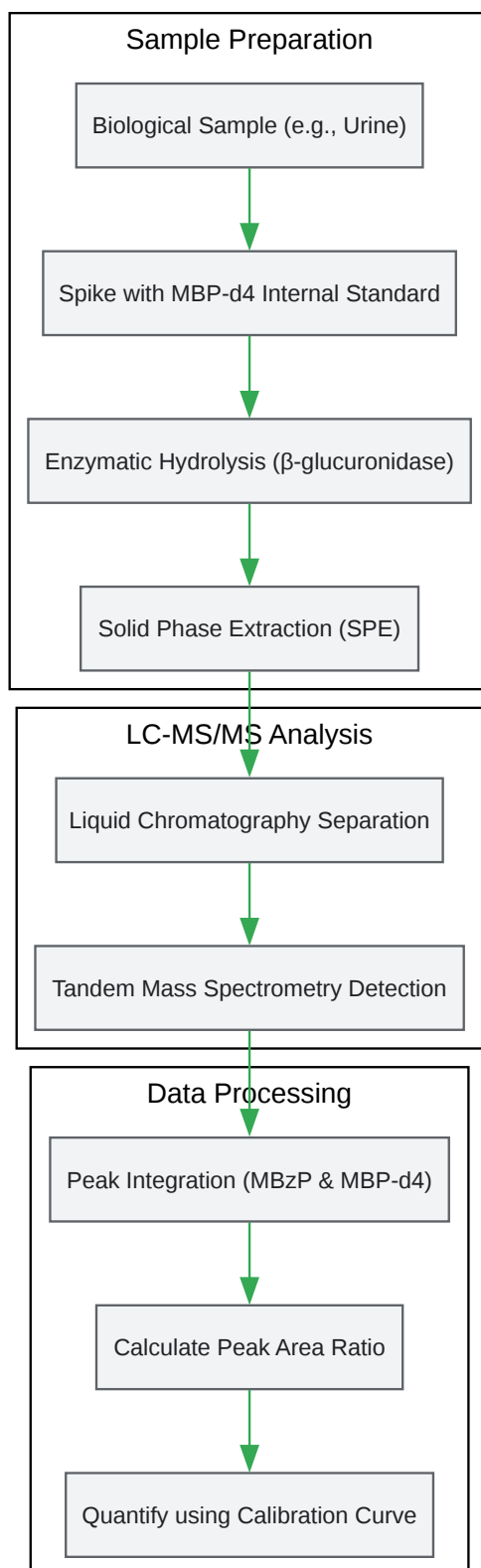
Applications in Quantitative Analysis

The primary application of **Monobenzyl Phthalate-d4** is as an internal standard for the quantitative analysis of Monobenzyl Phthalate (MBzP) by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass

spectrometry (LC-MS/MS).[1][8] MBzP is a major metabolite of the widely used plasticizer Butyl Benzyl Phthalate (BBP), and monitoring its levels is crucial in toxicology and environmental health studies.[9][10][11] The use of a deuterated internal standard like MBP-d4 is critical for correcting variations during sample preparation and analysis, including matrix effects that can cause ion suppression or enhancement in mass spectrometry.[12]

Experimental Workflow: Quantification of MBzP in Biological Samples

The following diagram outlines a typical workflow for the quantification of MBzP in biological matrices, such as urine or plasma, using MBP-d4 as an internal standard.



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Caption: General workflow for MBzP analysis using MBP-d4.

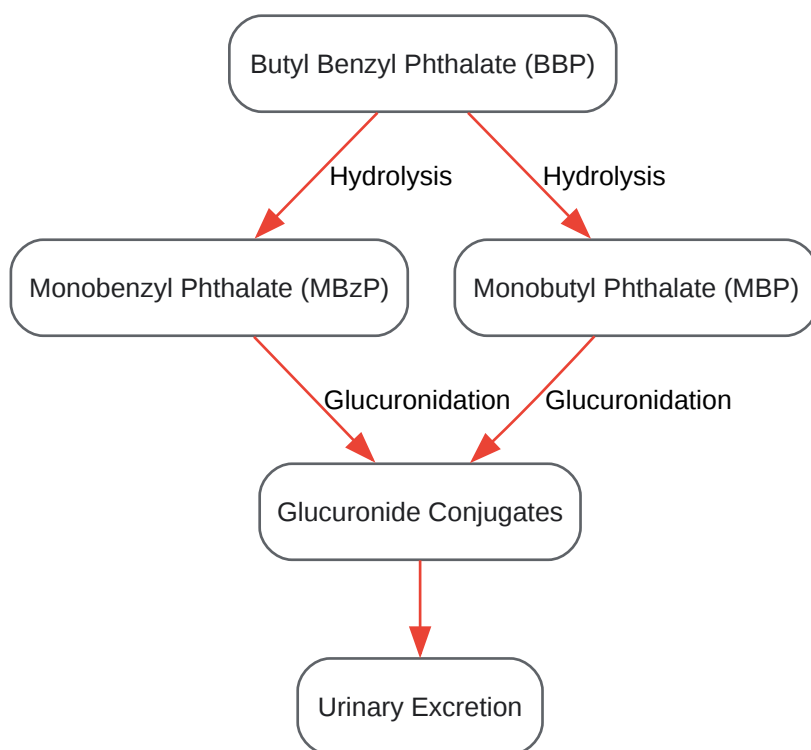
Detailed Experimental Protocol: Solid-Phase Extraction (SPE)

A common method for sample cleanup and concentration prior to LC-MS/MS analysis is Solid-Phase Extraction (SPE).^[7]

- **Sample Spiking:** To 1 mL of the biological sample (e.g., urine), add a known amount of the **Monobenzyl Phthalate-d4** internal standard working solution.^[7]
- **Enzymatic Hydrolysis:** For the analysis of total MBzP (free and glucuronidated), add β -glucuronidase to the sample and incubate to deconjugate the metabolites.^[7]
- **Acidification:** Adjust the sample's pH to approximately 4-5 with a suitable acid, such as acetic acid.^[7]
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge by washing with methanol followed by deionized water.^[7]
- **Sample Loading:** Load the prepared sample onto the conditioned SPE cartridge.^[7]
- **Washing:** Wash the cartridge with a low-organic solvent mixture (e.g., 10% methanol in water) to remove interfering substances.^[7]
- **Elution:** Elute the analytes (MBzP and MBP-d4) from the cartridge using a high-organic solvent like acetonitrile or methanol.^[7]
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in the mobile phase for LC-MS/MS analysis.^[7]

Metabolic Pathway of Butyl Benzyl Phthalate (BBP)

Monobenzyl Phthalate-d4 is used to quantify MBzP, a primary metabolite of Butyl Benzyl Phthalate (BBP).^{[10][11]} BBP is rapidly metabolized in the body.^[11] The metabolic pathway involves the hydrolysis of the ester bonds, leading to the formation of monoesters, which are then conjugated and excreted.^[11]



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. esslabshop.com [esslabshop.com]
- 3. cdn isotopes.com [cdn isotopes.com]
- 4. labmix24.com [labmix24.com]
- 5. Monobenzyl Phthalate-d4 | LGC Standards [lgcstandards.com]
- 6. bocsci.com [bocsci.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]

- 9. ewg.org [ewg.org]
- 10. Monobenzyl phthalate - Wikipedia [en.wikipedia.org]
- 11. Butyl benzyl phthalate - Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
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